

# An In-Depth Technical Guide to 4-Benzoylbenzoic Acid: Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Benzoylbenzoic acid

Cat. No.: B057700

[Get Quote](#)

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing core information on the molecular properties of **4-Benzoylbenzoic acid**.

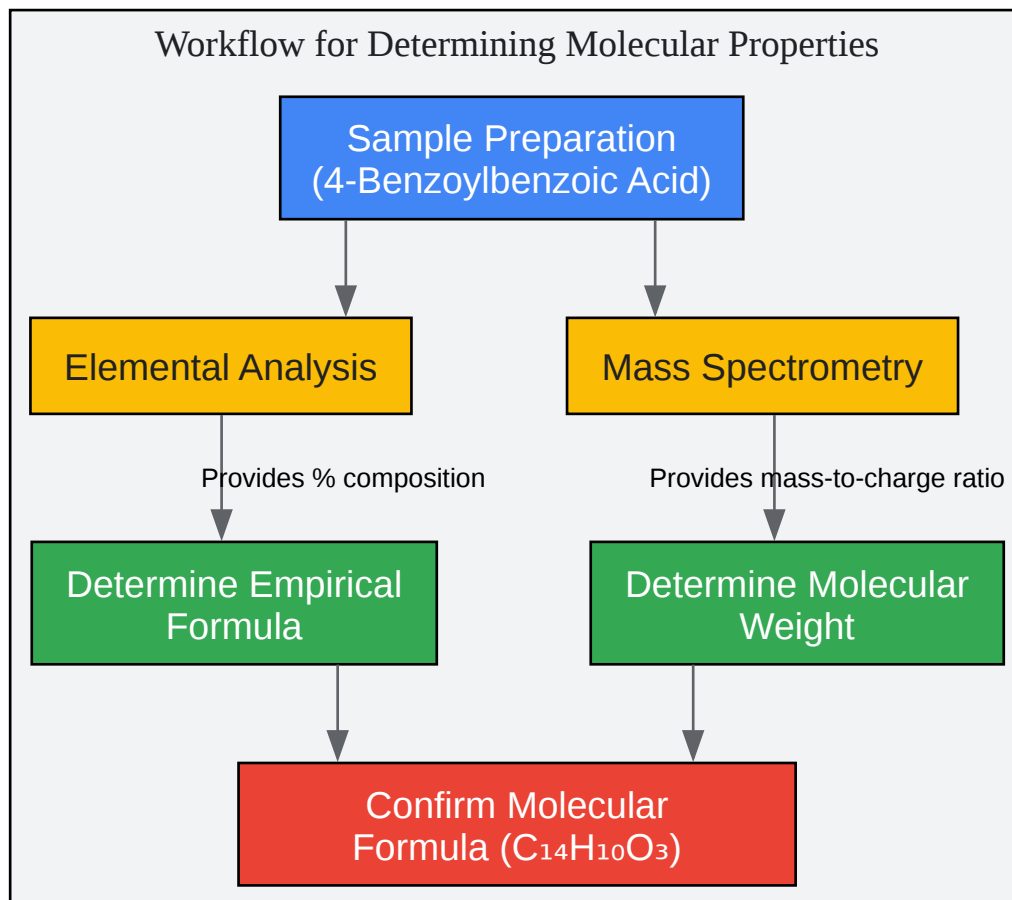
## Core Molecular Data

**4-Benzoylbenzoic acid** is a chemical compound with significant applications in various research and development sectors. Its fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	226.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	4-benzoylbenzoic acid	<a href="#">[1]</a>
Synonyms	p-Benzoylbenzoic acid, Benzophenone-4-carboxylic acid	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	611-95-0	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Determination of Molecular Properties

The determination of the molecular formula and weight of a compound like **4-Benzoylbenzoic acid** involves a systematic workflow. Initially, elemental analysis is conducted to determine the empirical formula. Subsequently, mass spectrometry is employed to ascertain the precise molecular weight, which, in conjunction with the empirical formula, confirms the molecular formula.



[Click to download full resolution via product page](#)

Workflow for determining molecular formula and weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Benzoylbenzoic acid | C<sub>14</sub>H<sub>10</sub>O<sub>3</sub> | CID 69147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemscene.com [chemscene.com]
- 4. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Benzoylbenzoic Acid: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057700#4-benzoylbenzoic-acid-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)